

Personal protective equipment for handling Stc-15

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Compound of Interest

Compound Name:	Stc-15
CAS No.:	2648257-56-9
Cat. No.:	B15607068

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Essential Safety and Handling Guide for Stc-15

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Stc-15**, an orally active, small-molecule inhibitor of the RNA methyltransferase METTL3.^{[1][2][3]} Adherence to these guidelines is essential for ensuring laboratory safety and maintaining the integrity of your research.

Quantitative Data Summary

Below is a summary of the key quantitative properties of **Stc-15**.

Property	Value	Source
Molecular Weight	415.49 g/mol	[4]
Purity	≥99.12%	[4]
Solubility in DMSO	83 mg/mL (199.76 mM)	[4]
Appearance	Solid powder	
Storage Temperature	-20°C (powder) or -80°C (in solvent)	[1]

Personal Protective Equipment (PPE)

When handling **Stc-15**, particularly in its powdered form, a comprehensive suite of personal protective equipment is mandatory to prevent inhalation, skin contact, and eye exposure. The following PPE should be worn at all times in the designated handling area.

- **Eye and Face Protection:** Chemical safety goggles that provide a complete seal around the eyes are required. If there is a significant risk of splashing, a full-face shield should be worn in addition to safety goggles.
- **Hand Protection:** Chemically resistant gloves, such as nitrile or neoprene, are essential. It is recommended to double-glove, especially when handling the pure compound. Gloves should be inspected for any signs of degradation or puncture before use and changed immediately if contaminated.
- **Respiratory Protection:** A NIOSH-approved respirator is necessary when handling the powdered form of **Stc-15** to prevent inhalation of fine particles. The specific type of respirator (e.g., N95, or a respirator with a P100 filter) should be determined by a workplace safety assessment. All respirator use must be in accordance with a comprehensive respiratory protection program.
- **Body Protection:** A laboratory coat is required. For procedures with a higher risk of contamination, a disposable, chemically resistant gown or apron should be worn over the lab coat. Ensure that all skin is covered.

- Foot Protection: Closed-toe shoes are mandatory in all laboratory settings.

Operational and Handling Plan

A designated area within the laboratory should be established for the handling of **Stc-15**. This area should be clearly marked, and access should be restricted to authorized personnel only.

Preparation of Stock Solutions

- Work Area Preparation: All handling of powdered **Stc-15** should be conducted within a certified chemical fume hood to minimize inhalation risk. The work surface should be covered with absorbent, disposable bench paper.
- Weighing: Use a precision balance within the fume hood. Handle the compound with care to avoid generating dust.
- Solubilization: **Stc-15** is soluble in DMSO.^[4] To prepare a stock solution, slowly add the appropriate volume of fresh, anhydrous DMSO to the weighed **Stc-15** powder. Gentle vortexing or sonication may be used to ensure complete dissolution. For in vivo experiments, further dilutions in vehicles such as corn oil or a mixture of PEG300, Tween 80, and water may be necessary.^[4]
- Storage: Stock solutions should be aliquoted into small, clearly labeled, and tightly sealed vials to avoid repeated freeze-thaw cycles. Store these aliquots at -80°C for long-term stability.^[1]

General Handling Precautions

- Avoid direct contact with the skin, eyes, and clothing.
- Do not eat, drink, or smoke in the designated handling area.
- Ensure adequate ventilation at all times.
- Wash hands thoroughly after handling **Stc-15**, even if gloves were worn.

Disposal Plan

All waste contaminated with **Stc-15** must be treated as hazardous chemical waste.

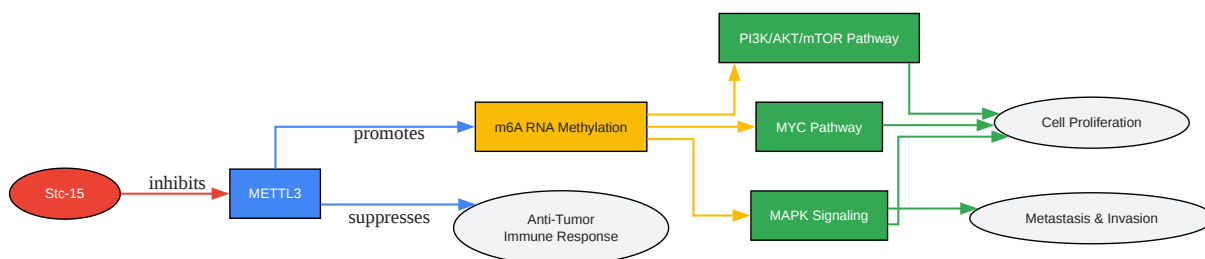
- **Solid Waste:** Contaminated solid waste, including empty vials, pipette tips, gloves, bench paper, and other disposable materials, should be collected in a dedicated, clearly labeled, and sealed hazardous waste container.
- **Liquid Waste:** Unused solutions containing **Stc-15** should be collected in a separate, sealed, and clearly labeled hazardous waste container. Do not pour any solutions containing **Stc-15** down the drain.
- **Disposal Procedures:** All hazardous waste must be disposed of in accordance with local, state, and federal regulations. Consult your institution's Environmental Health and Safety (EHS) department for specific disposal protocols.

Experimental Protocols

Detailed, step-by-step experimental protocols for **Stc-15** are typically proprietary to the developing institutions and are not publicly available. However, based on the literature, **Stc-15** is used in a variety of in vitro and in vivo models to study its effects on cancer cell proliferation and the tumor microenvironment.^{[1][3]} Researchers should develop their own specific protocols based on the experimental aims, cell lines, or animal models being used, with careful consideration of the compound's solubility and stability.

Signaling Pathway of METTL3, the Target of Stc-15

Stc-15 functions by inhibiting METTL3, a key enzyme in RNA methylation. METTL3 has been shown to influence several downstream signaling pathways that are critical in cancer progression. The diagram below illustrates a simplified overview of some of the key pathways modulated by METTL3.



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Simplified METTL3 signaling pathways in cancer.

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